

Application Notes and Protocols: Umifenovir for Studying Viral Fusion Mechanisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Umifenovir*

Cat. No.: *B144133*

[Get Quote](#)

Introduction

Umifenovir (trade name Arbidol) is a broad-spectrum antiviral agent with a primary mechanism of action centered on the inhibition of viral entry into host cells.[1][2] It is an indole-derivative molecule licensed for the treatment and prophylaxis of influenza and other acute respiratory viral infections in Russia and China.[1] Its unique ability to block the fusion between the viral envelope and cellular membranes makes it an invaluable tool for researchers, scientists, and drug development professionals studying the intricacies of viral fusion.[3] **Umifenovir** is effective against a wide range of enveloped and non-enveloped viruses, including influenza viruses, coronaviruses, flaviviruses, and hepatitis C virus (HCV).[1][3][4]

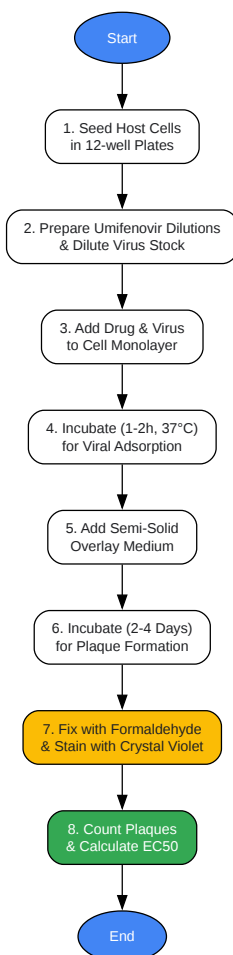
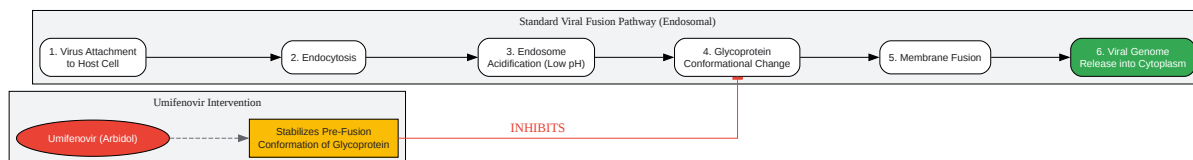
These application notes provide a comprehensive overview of **Umifenovir**'s mechanism, summarize its antiviral activity, and offer detailed protocols for its use in viral fusion research.

Mechanism of Action: Inhibition of Viral Glycoprotein-Mediated Fusion

Umifenovir's principal antiviral effect is the disruption of the conformational changes in viral surface glycoproteins that are essential for membrane fusion. This process varies slightly depending on the target virus but follows a general principle of stabilizing the protein's pre-fusion state.

- For Influenza Virus: **Umifenovir** directly interacts with the hemagglutinin (HA) glycoprotein. [5] It binds to a hydrophobic pocket at the interface of the HA protomers in the stem region. [6][7] This binding acts as a "molecular glue," stabilizing the pre-fusion conformation of HA. [6] Consequently, the low pH-triggered conformational rearrangement required for the exposure of the fusion peptide within the host cell endosome is inhibited, preventing the fusion of the viral and endosomal membranes.[5][6]
- For Other Enveloped Viruses (e.g., HCV): The mechanism involves a dual interaction with both aromatic residues (specifically tryptophan) of the viral glycoproteins and the phospholipid head-groups of the membrane.[8][9] This dual binding is thought to strengthen the interaction between the viral glycoprotein and the membrane, which paradoxically inhibits the dynamic conformational changes needed for the fusion process to complete.[8][9]

By blocking this critical entry step, **Umifenovir** effectively halts the viral life cycle before the replication of genetic material can occur.[10]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antiviral Activity of Umifenovir In Vitro against a Broad Spectrum of Coronaviruses, Including the Novel SARS-CoV-2 Virus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. nbino.com [nbino.com]
- 3. researchgate.net [researchgate.net]
- 4. Arbidol (Umifenovir): A Broad-Spectrum Antiviral Drug That Inhibits Medically Important Arthropod-Borne Flaviviruses - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. pnas.org [pnas.org]
- 7. Structural basis of influenza virus fusion inhibition by the antiviral drug Arbidol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Mechanism of Inhibition of Enveloped Virus Membrane Fusion by the Antiviral Drug Arbidol | PLOS One [journals.plos.org]
- 9. Research Collection | ETH Library [research-collection.ethz.ch]
- 10. Umifenovir - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Umifenovir for Studying Viral Fusion Mechanisms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144133#umifenovir-for-studying-viral-fusion-mechanisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com